

In-Depth Technical Guide: C.I. Reactive Black 31

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Compound of Interest

Compound Name: *Reactive Black 31*

Cat. No.: *B1172413*

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This technical guide provides a comprehensive overview of C.I. Reactive Black 31, a widely used dye in the textile industry. This document collates known synonyms, key technical data, and available information on its synthesis and application methodologies.

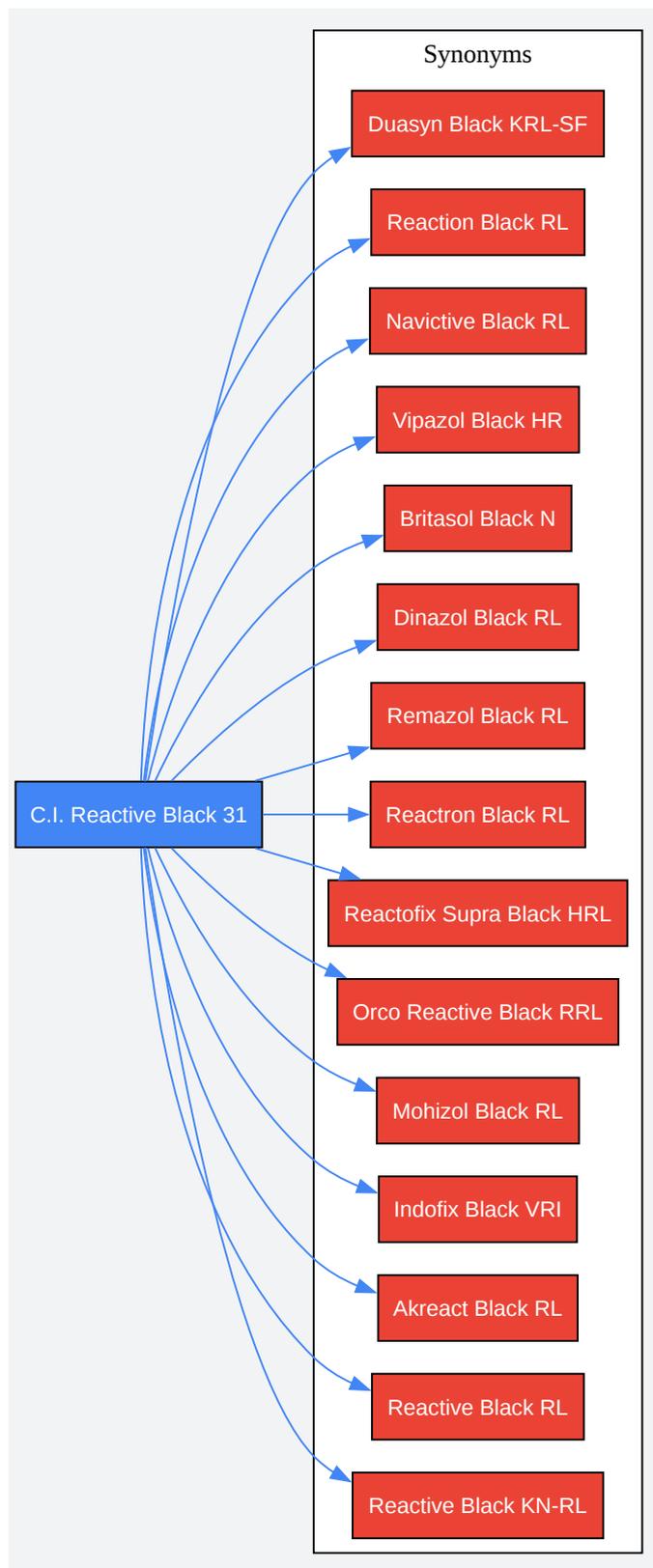
Synonyms and Technical Data

C.I. Reactive Black 31 is known by a multitude of synonyms across different suppliers and regions. A consolidated list of these names and associated technical data is presented below for easy reference.

Identifier Type	Identifier
Primary Name	C.I. Reactive Black 31
CAS Registry Number	12731-63-4[1][2]
Molecular Formula	C ₂₉ H ₁₈ CuN ₆ Na ₄ O ₁₇ S ₄ or C ₂₉ H ₂₀ N ₆ O ₁₇ S ₄ .4Na[1][2]
Molecular Weight	1006.25[1]
Synonyms	Akreact Black RL[1]
	Britasol Black N[2][3]
	C.I.Reaction Black 31[2][3]
	Dinazol Black RL[3]
	Duasyn Black KRL-SF[3]
	Duasyn Black RL-SF-VP 228[3]
	Indofix Black VRI[1][3]
	Mohizol Black RL[1]
	Navictive Black RL[3]
	Orco Reactive Black RRL[1]
	Reaction Black RL[3]
	Reactive Black KN-RL[1]
	Reactive Black RL[1]
	Reactofix Supra Black HRL[1][3]
	Reactron Black RL[1]
	Remazol Black RL[1][3]
	Vipazol Black HR[3]

Logical Relationship of Synonyms

The following diagram illustrates the relationship between the primary designation, C.I. Reactive Black 31, and its various synonyms.



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Synonym Relationship Diagram

Methodologies

While detailed, step-by-step experimental protocols for the synthesis and application of C.I. Reactive Black 31 are not readily available in the public domain, the following sections summarize the general methodologies found in the literature.

Synthesis

The manufacturing process for C.I. Reactive Black 31 involves a multi-step chemical synthesis. The general procedure is as follows:

- **First Diazotization and Coupling:** The synthesis begins with the diazotization of an aromatic amine, followed by a coupling reaction with a suitable coupling component.
- **Second Diazotization and Coupling:** Another aromatic amine is diazotized and then coupled with the product from the first coupling step.
- **Coppering:** The resulting molecule is then treated with a copper salt to form the final copper-complexed dye.
- **Isolation and Finishing:** The dye is isolated from the reaction mixture, typically by salting out, followed by filtration, drying, and grinding to obtain the final product.

It is important to note that specific reactants, reaction conditions (temperature, pH, time), and purification methods are proprietary and not publicly disclosed.

Application in Cotton Dyeing

C.I. Reactive Black 31 is primarily used for dyeing cellulosic fibers such as cotton. The general procedure for its application involves the following stages:

- **Dye Bath Preparation:** The dye is dissolved in water to create the dyebath. Electrolytes, such as sodium chloride or sodium sulfate, are added to assist in the exhaustion of the dye onto the fiber.

- **Dyeing:** The cotton material is immersed in the dyebath, and the temperature is typically raised to an optimal level for the specific reactive group of the dye.
- **Fixation:** An alkali, such as sodium carbonate or sodium hydroxide, is added to the dyebath to raise the pH. This initiates the chemical reaction between the dye and the hydroxyl groups of the cellulose, forming a covalent bond.
- **Washing and Soaping:** After the fixation step, the dyed material is thoroughly rinsed with water to remove any unfixed dye. This is followed by a soaping treatment at or near the boil to remove hydrolyzed dye and improve fastness properties.

The exact parameters for dyeing, including dye concentration, liquor ratio, salt concentration, alkali type and concentration, temperature, and time, will vary depending on the specific shade required and the equipment used.

Analytical Methods

The analysis of C.I. Reactive Black 31 and other reactive dyes typically involves techniques such as:

- **High-Performance Liquid Chromatography (HPLC):** Used for separation and quantification of the dye and any impurities.
- **UV-Visible Spectrophotometry:** Employed to determine the dye concentration and to assess its spectral characteristics.

Detailed analytical methods with specific mobile phases, columns, and detection wavelengths for C.I. Reactive Black 31 are not widely published and would likely need to be developed and validated in a laboratory setting.

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